

L-Alanyl-L-alanine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *H-Ala-Ala-OH*

Cat. No.: *B112206*

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CAS Number: 1948-31-8 IUPAC Name: (2S)-2-[[[(2S)-2-aminopropanoyl]amino]propanoic acid

This technical guide provides an in-depth overview of L-Alanyl-L-alanine, a dipeptide of significant interest in various scientific disciplines. Tailored for researchers, scientists, and professionals in drug development, this document outlines its chemical and physical properties, experimental protocols for its synthesis and analysis, and its role in biological systems.

Physicochemical Properties

L-Alanyl-L-alanine is a dipeptide composed of two L-alanine residues linked by a peptide bond. [1][2] It typically appears as a white crystalline powder.[2] Below is a summary of its key physicochemical properties.

Property	Value	Source
Molecular Formula	C6H12N2O3	[1]
Molecular Weight	160.17 g/mol	[1]
CAS Number	1948-31-8	[1]
IUPAC Name	(2S)-2-[[[(2S)-2-aminopropanoyl]amino]propanoic acid	[1]
Melting Point	280-285 °C	[2]
Solubility	Soluble in water (0.1 g/mL, clear)	[3]
logP (computed)	-3.3	[1]
Storage Temperature	2-8°C in a dark, inert atmosphere	[3]

Experimental Protocols

Solid-Phase Peptide Synthesis (SPPS) of L-Alanyl-L-alanine

Solid-phase peptide synthesis is a widely used method for producing peptides. The following is a representative protocol for the synthesis of L-Alanyl-L-alanine based on Fmoc chemistry.

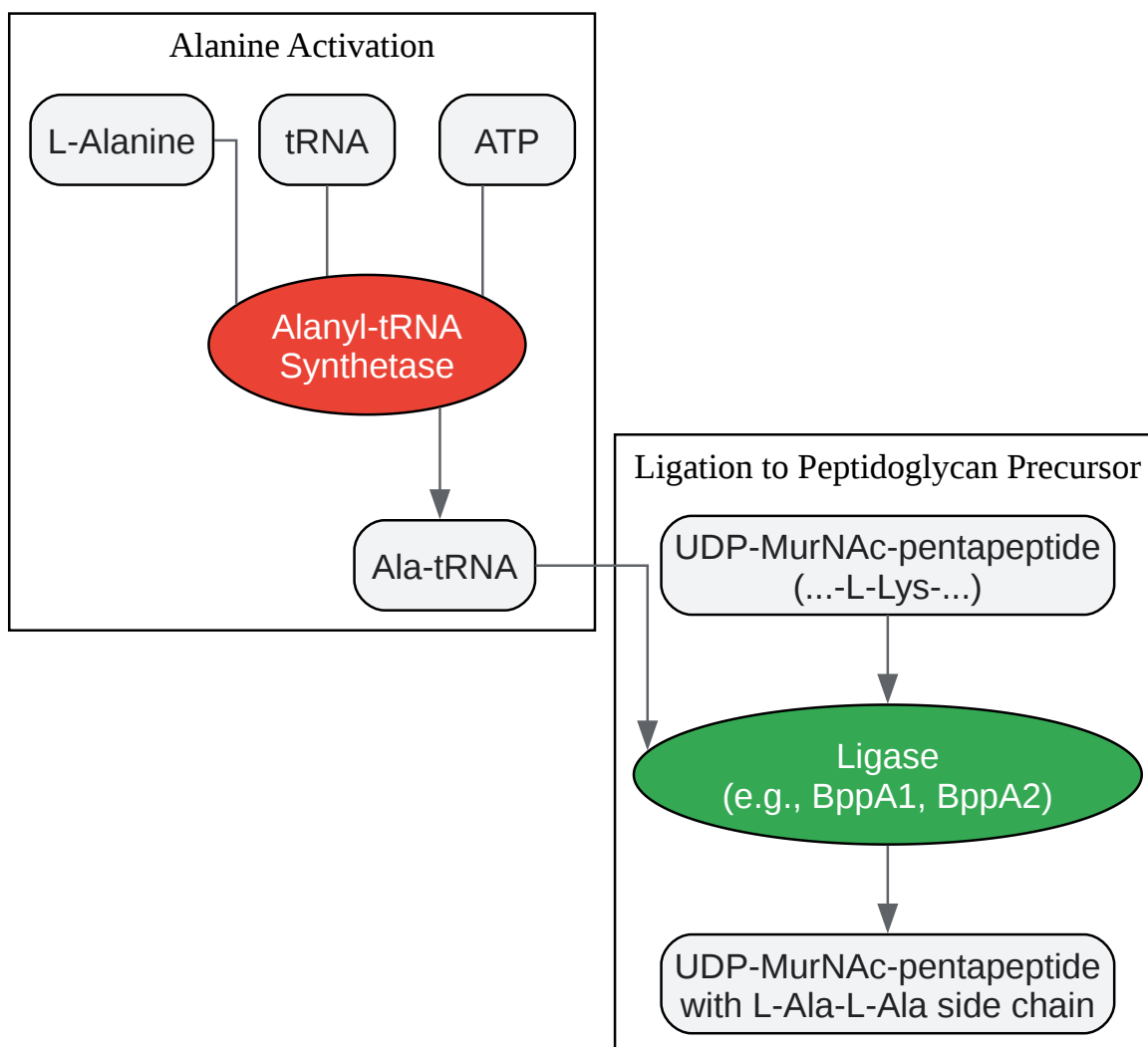
Materials:

- Fmoc-L-alanine
- 2-Chlorotrityl chloride resin
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Piperidine in DMF (20% v/v)

- N,N'-Diisopropylethylamine (DIPEA)
- O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)
- Trifluoroacetic acid (TFA)
- Cold diethyl ether

Procedure:

- Resin Swelling and First Amino Acid Loading: The 2-chlorotrityl chloride resin is swelled in DCM. Fmoc-L-alanine is then coupled to the resin in the presence of DIPEA.
- Fmoc Deprotection: The Fmoc protecting group is removed from the resin-bound alanine using a 20% piperidine solution in DMF.
- Amino Acid Coupling: The second Fmoc-L-alanine is activated with HBTU and DIPEA and then coupled to the deprotected N-terminus of the resin-bound alanine.
- Final Fmoc Deprotection: The Fmoc group of the second alanine is removed.
- Cleavage and Precipitation: The dipeptide is cleaved from the resin using a TFA-based cleavage cocktail. The crude peptide is then precipitated with cold diethyl ether.
- Purification: The crude L-Alanyl-L-alanine can be purified using techniques such as reverse-phase high-performance liquid chromatography (RP-HPLC).



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References

- 1. L-Alanyl-L-alanine | C₆H₁₂N₂O₃ | CID 5484352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. L-Alanyl-L-alanine | 1948-31-8 [chemicalbook.com]
- 3. L-Alanyl-L-alanine CAS#: 1948-31-8 [m.chemicalbook.com]
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